

Technical Guide: Methyl D-Lysinate (D-Lys-OMe)

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Compound of Interest

Compound Name: *Methyl D-lysinate*

CAS No.: 42807-32-9

Cat. No.: B3266545

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Content Type: Technical Whitepaper & Experimental Protocol Target Audience: Medicinal Chemists, Peptide Scientists, and Process Development Engineers

Executive Summary

Methyl D-lysinate is the ester derivative of the non-proteinogenic amino acid D-lysine. Unlike its L-enantiomer, which is ubiquitous in biology, the D-isomer is utilized in drug development specifically to engineer proteolytic resistance into peptide therapeutics.

This guide addresses a critical ambiguity in the field: the distinction between the theoretical free base (unstable) and the commercial dihydrochloride salt (stable). Most "molecular weight" queries regarding this compound fail to account for the counterions required for stability, leading to stoichiometry errors in synthesis.

Part 1: Physicochemical Profile & Molecular Identity

The following data differentiates the theoretical free base from the stable salt form used in 99% of experimental workflows.

Table 1: Comparative Molecular Specifications

Property	Methyl D-Lysinate (Free Base)	Methyl D-Lysinate Dihydrochloride (Salt)
CAS Number	687-64-9 (Generic/L-isomer often cited)	67396-08-1 (Specific to D-isomer 2HCl)
Molecular Formula		
Molecular Weight	160.22 g/mol	233.13 g/mol
Physical State	Oily liquid (Unstable)	White to off-white crystalline powder
Solubility	Organic solvents (DCM, EtOAc)	Water, Methanol, DMSO
pKa (Approx)	-NH : ~7.0, -NH : ~10.5	N/A (Protonated)
Hygroscopicity	N/A	High (Requires desiccation)

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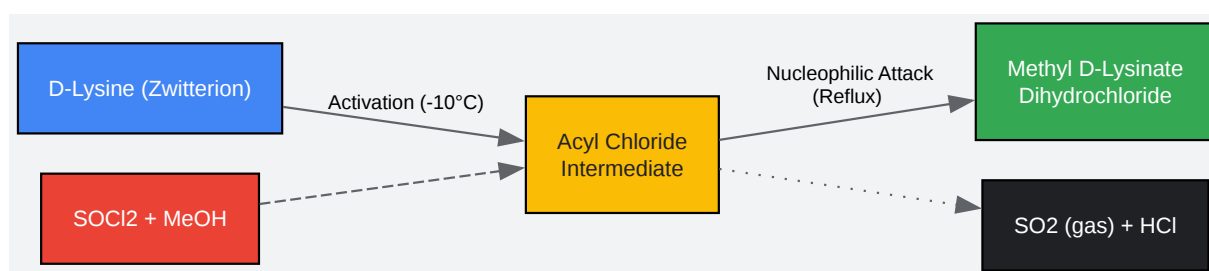
Critical Note on Stoichiometry: When calculating equivalents for peptide coupling, you must use the MW of the dihydrochloride salt (233.13 g/mol). Using the free base MW will result in a 31% under-loading of reagents.

Part 2: Synthetic Utility & Mechanism

The primary utility of **Methyl D-lysinate** lies in peptidomimetics. Incorporating D-amino acids into peptide sequences disrupts the substrate recognition sites of endogenous proteases (e.g., trypsin, chymotrypsin), significantly extending the plasma half-life of peptide drugs.

Mechanism of Synthesis (Acyl Chloride Activation)

The standard synthesis utilizes thionyl chloride () in methanol. This method is preferred over acid catalysis () because it generates anhydrous in situ and drives the equilibrium toward the ester via the formation of a reactive acyl chloride intermediate, while simultaneously trapping the amine groups as hydrochloride salts to prevent side reactions (like lactamization).



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Figure 1: Reaction pathway for the conversion of D-Lysine to its methyl ester dihydrochloride salt using thionyl chloride activation.

Part 3: Synthesis Protocol (Standard Operating Procedure)

Safety Warning: Thionyl chloride is highly corrosive and reacts violently with water.^[1] Perform all steps in a fume hood.

Materials

- D-Lysine Monohydrochloride (Starting material)
- Thionyl Chloride (, Reagent Grade)

- Methanol (Anhydrous)
- Diethyl Ether or MTBE (for precipitation)

Step-by-Step Methodology

- Preparation (0°C - 10°C):
 - Charge a flame-dried round-bottom flask with anhydrous methanol (10 mL per gram of lysine).
 - Cool to 0°C using an ice/salt bath.
 - Slowly add Thionyl Chloride (2.5 equivalents) dropwise.
 - Why: This exothermic reaction generates the active chlorinating species. Adding it warm can cause flash boiling.
- Addition & Reflux:
 - Add D-Lysine Monohydrochloride (1.0 equivalent) to the solution.
 - Remove the ice bath and allow to warm to room temperature.
 - Heat to reflux (approx. 65°C) for 12–16 hours.
 - Monitoring: Use TLC (System: n-Butanol/Acetic Acid/Water 3:1:1) to confirm disappearance of the starting amino acid.
- Isolation:
 - Evaporate the solvent under reduced pressure (Rotavap) to obtain a viscous oil or foam.
 - Crucial Step: Re-dissolve in a minimum amount of cold methanol and add excess Diethyl Ether (or MTBE) to precipitate the product.
 - Filter the white precipitate under vacuum.
- Drying:

- Dry the solid in a vacuum desiccator over
or KOH pellets overnight.
- Result: **Methyl D-lysinate** dihydrochloride (H-D-Lys-OMe[2] · 2HCl).[2][3][4]

Part 4: Quality Control & Characterization

To validate the synthesis, the following analytical signatures must be confirmed.

¹H-NMR (D₂O or DMSO-d₆)

- Methyl Ester Singlet: Look for a sharp singlet at ~3.7 ppm (). This confirms esterification.[5]
- Alpha-Proton: A triplet/multiplet at ~4.0 ppm.
- Absence of Broad OH: The disappearance of the carboxylic acid proton (usually invisible in D₂O exchange, but relevant in DMSO).

Mass Spectrometry (ESI-MS)

- Target m/z: 161.1
(Corresponds to the free base mass + proton).
- Note: You will NOT see the mass of the chlorides (233.13) in positive mode MS; you will see the cation mass.

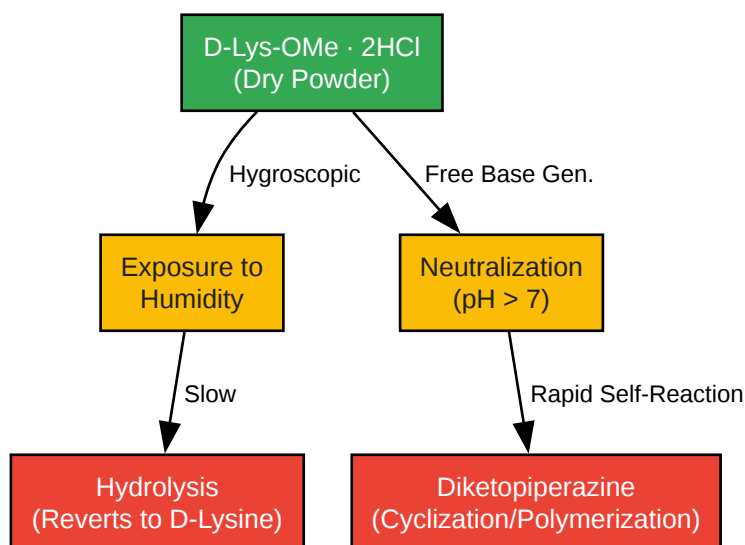
HPLC Purity

- Column: C18 Reverse Phase.
- Mobile Phase: Water (0.1% TFA) / Acetonitrile gradient.
- Detection: 210 nm (peptide bond/ester absorption).
- Note: D-Lys-OMe is polar; it will elute early (low retention time).

Part 5: Handling, Stability, and Storage

The stability of **Methyl D-lysinate** is dictated by its salt form and environmental moisture.

Storage Workflow



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Figure 2: Stability profile indicating degradation pathways via hydrolysis (moisture) and cyclization (basic conditions).

Critical Handling Rules

- **Keep Acidic:** Never neutralize the salt to the free base until the exact moment of coupling. The free base can undergo intermolecular aminolysis (polymerization) or intramolecular cyclization.
- **Desiccation:** The dihydrochloride salt is hygroscopic. If left on the bench, it will absorb water, becoming a sticky gum. This water introduces error in mass measurements and hydrolyzes the ester over time.
- **Solvent Compatibility:** Soluble in water and methanol. Insoluble in ether and hexanes.

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